

Technical Support Center: GSK2837808A

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Compound of Interest

Compound Name: GSK2837808A

Cat. No.: B607809

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **GSK2837808A**, with a specific focus on addressing solubility issues in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **GSK2837808A** in DMSO?

A1: **GSK2837808A** generally exhibits good solubility in DMSO. However, the reported maximum concentration can vary between suppliers and batches. Data from various sources indicates solubility in the range of 30 mg/mL to 100 mg/mL.^{[1][2]} It is crucial to consult the certificate of analysis for the specific batch you are using.

Q2: I'm observing a precipitate after adding my **GSK2837808A** DMSO stock to aqueous media. What is happening?

A2: This is a common issue when a compound that is highly soluble in an organic solvent like DMSO is introduced into an aqueous buffer where its solubility is significantly lower. The precipitate is likely the compound crashing out of solution.

Q3: What is the mechanism of action for **GSK2837808A**?

A3: **GSK2837808A** is a potent and selective inhibitor of lactate dehydrogenase A (LDHA) and, to a lesser extent, lactate dehydrogenase B (LDHB).^{[2][3][4][5]} By inhibiting LDHA, it blocks the conversion of pyruvate to lactate, a key step in aerobic glycolysis. This leads to a reduction in lactate production and can induce apoptosis in certain cancer cells.^[2]

Troubleshooting Guide: GSK2837808A Solubility in DMSO

This guide addresses common issues encountered when preparing and using **GSK2837808A** solutions in DMSO for in vitro experiments.

Issue 1: Difficulty Dissolving GSK2837808A Powder in DMSO

- Possible Cause 1: Suboptimal DMSO Quality. DMSO is hygroscopic and can absorb moisture from the air, which can significantly reduce the solubility of many compounds.^[2]
 - Solution: Use fresh, anhydrous, research-grade DMSO. Avoid using DMSO from a bottle that has been opened multiple times over a long period.
- Possible Cause 2: Insufficient Mixing. The compound may require more energy to fully dissolve.
 - Solution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is still not fully dissolved, sonicate the solution in a water bath for 5-10 minutes.^[4] Be mindful of potential heating and its effect on compound stability.
 - Gentle warming (e.g., to 37°C) can also aid dissolution, but ensure the compound is heat-stable.^[6]

Issue 2: Precipitate Formation Upon Dilution in Aqueous Media

- Possible Cause: Low Aqueous Solubility. **GSK2837808A** is sparingly soluble in aqueous buffers.^[7] When the DMSO stock is diluted, the compound's concentration may exceed its solubility limit in the final aqueous solution.
 - Solution 1: Optimize Final DMSO Concentration. Keep the final concentration of DMSO in your cell culture media or assay buffer as low as possible, typically below 0.5%, to

minimize solvent-induced toxicity. However, a slightly higher concentration (e.g., up to 1%) may be necessary to maintain compound solubility. It is critical to run a vehicle control with the same final DMSO concentration to account for any effects of the solvent on the cells.

[8]

- Solution 2: Serial Dilutions in DMSO. If you are performing a dose-response experiment, it is best to make serial dilutions of your compound in 100% DMSO first. Then, add a small, consistent volume of each DMSO dilution to your aqueous media to achieve the final desired concentrations.[8]
- Solution 3: Pre-condition the Aqueous Media. A technique that can improve solubility is to first add a volume of DMSO to your aqueous media that is close to your final desired concentration. Then, add the concentrated compound stock in DMSO to this pre-conditioned media with gentle stirring.[8]

Quantitative Data Summary

The following table summarizes the reported solubility of **GSK2837808A** in various solvents.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Source(s)
DMSO	100	153.93	[2][9]
DMSO	64.96	100	
DMSO	50	-	
DMSO	30	-	[1]
DMSO:PBS (pH 7.2) (1:2)	0.33	-	[1]
Water	Insoluble	-	[2][9]
Ethanol	Insoluble/Slightly Soluble	-	[1][2][9]

Note: The molecular weight of **GSK2837808A** is approximately 649.62 g/mol .

Experimental Protocols

Protocol 1: Preparation of a 10 mM GSK2837808A Stock Solution in DMSO

- Materials: **GSK2837808A** powder, anhydrous research-grade DMSO, sterile microcentrifuge tubes.
- Calculation: Based on a molecular weight of 649.62 g/mol, to prepare a 10 mM solution, you will need 6.496 mg of **GSK2837808A** per 1 mL of DMSO.
- Procedure: a. Weigh out the required amount of **GSK2837808A** powder in a sterile microcentrifuge tube. b. Add the calculated volume of anhydrous DMSO. c. Vortex the tube for 2-3 minutes until the powder is completely dissolved. d. If necessary, sonicate the tube in a water bath for 5-10 minutes. e. Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.[\[10\]](#)

Protocol 2: Cell-Based Assay for Lactate Production Inhibition

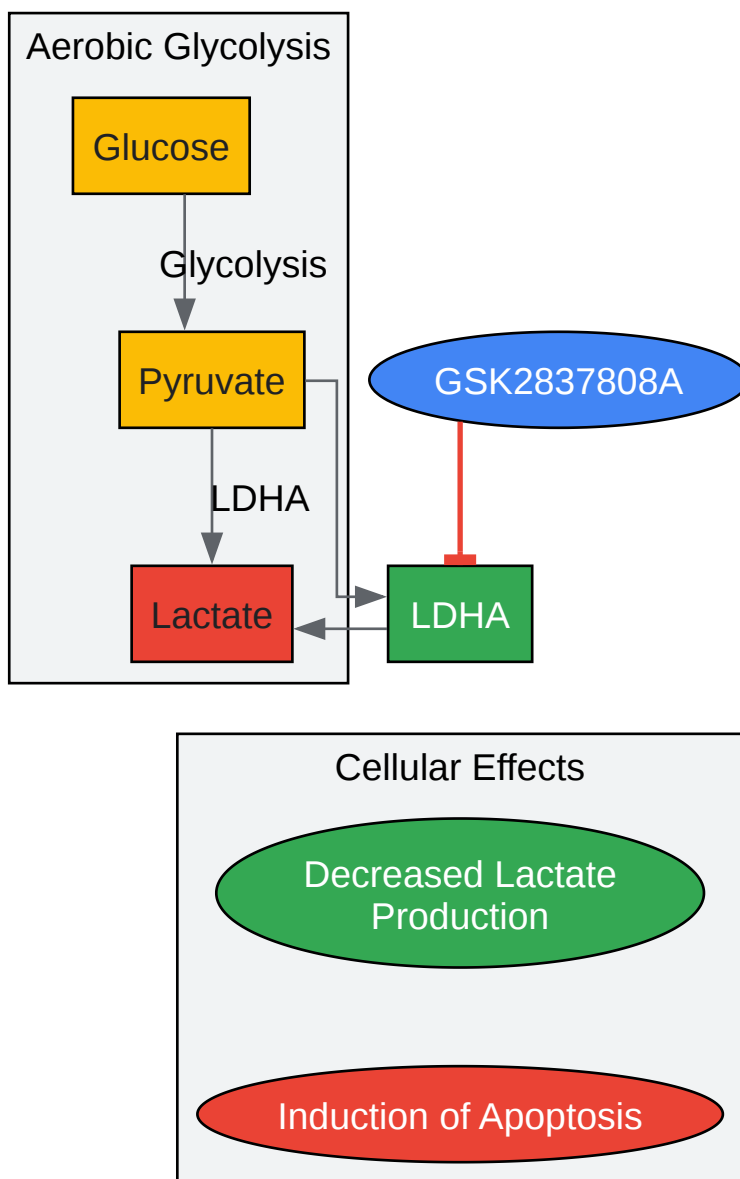
This protocol is adapted from methodologies described for measuring the effect of **GSK2837808A** on cancer cell lines.[\[2\]](#)[\[9\]](#)

- Cell Seeding: Seed cancer cells (e.g., Snu398 or MDA-MB-453) in a multi-well plate at a density that will allow for logarithmic growth during the experiment. Allow the cells to adhere overnight.
- Compound Preparation: Prepare serial dilutions of your **GSK2837808A** stock solution in 100% DMSO.
- Treatment: a. Carefully remove the culture medium from the wells. b. Add fresh medium containing the desired final concentrations of **GSK2837808A** and a consistent final concentration of DMSO (e.g., 0.1%). Include a vehicle control (DMSO only). c. Incubate the cells for the desired time period (e.g., 6 to 24 hours).
- Lactate Measurement: a. Collect the cell culture medium from each well. b. Measure the lactate concentration in the medium using a commercially available lactate assay kit or a

biochemistry analyzer.[2][9]

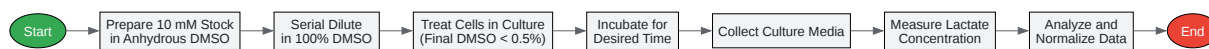
- Data Analysis: Normalize the lactate concentration to the cell number or total protein content in each well.

Visualizations



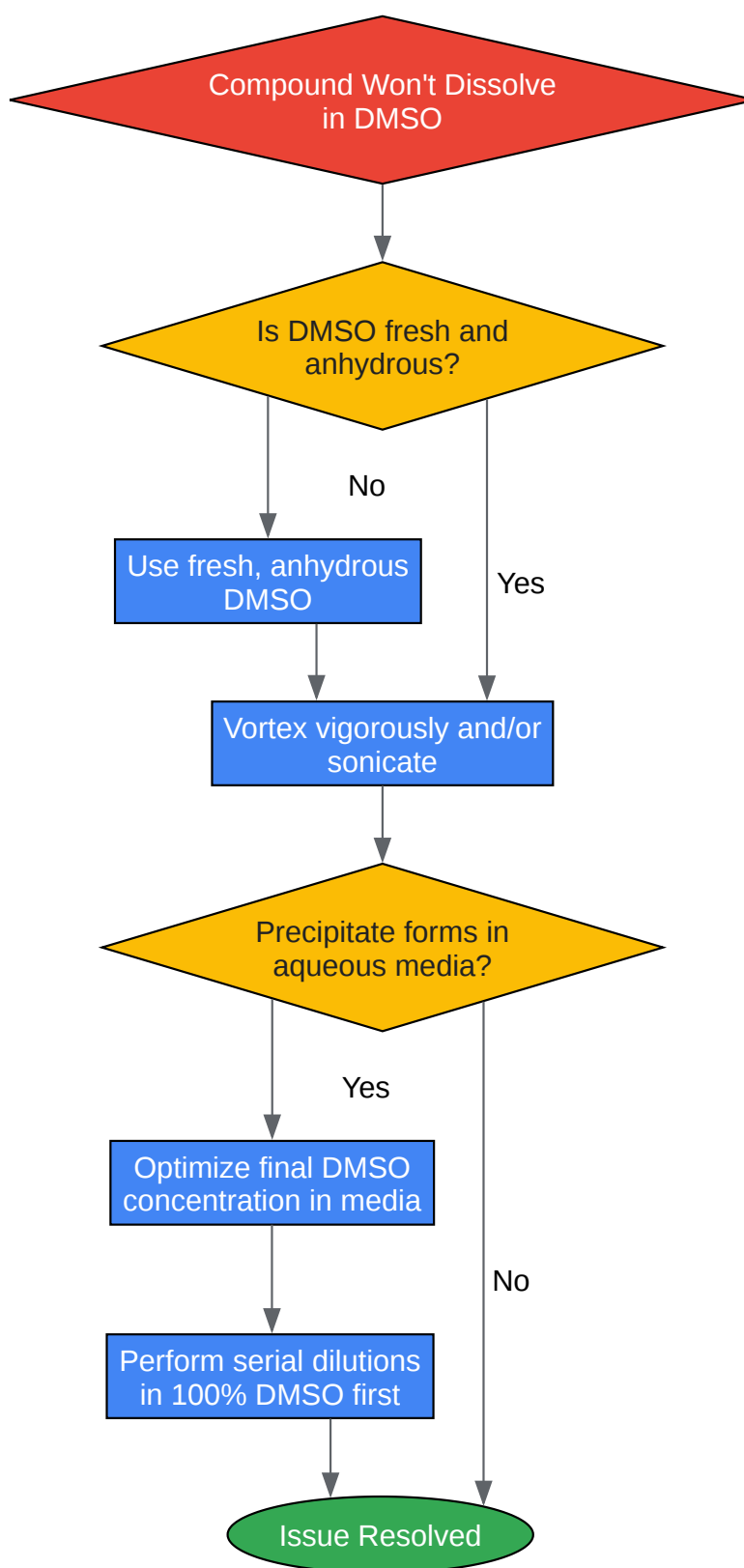
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Caption: Mechanism of action of **GSK2837808A** in inhibiting LDHA.



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Caption: Workflow for a cell-based lactate production assay.



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Caption: Troubleshooting flowchart for **GSK2837808A** solubility issues.

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References

- 1. glpbio.com [glpbio.com]
- 2. selleckchem.com [selleckchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. GSK2837808A | Dehydrogenase | TargetMol [targetmol.com]
- 5. axonmedchem.com [axonmedchem.com]
- 6. researchgate.net [researchgate.net]
- 7. reddit.com [reddit.com]
- 8. researchgate.net [researchgate.net]
- 9. selleckchem.com [selleckchem.com]
- 10. GSK2837808A Datasheet DC Chemicals [dcchemicals.com]
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